

Quantifying Salvinorin B in Biological Samples: A Detailed Guide to Analytical Techniques

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Compound of Interest

Compound Name: Salvinorin B

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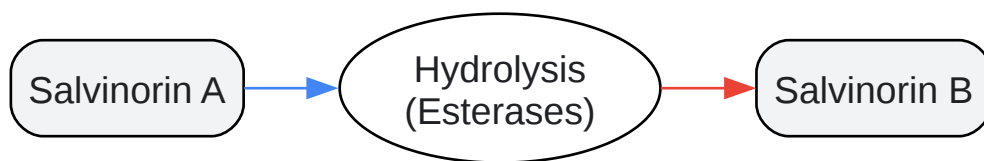
Introduction

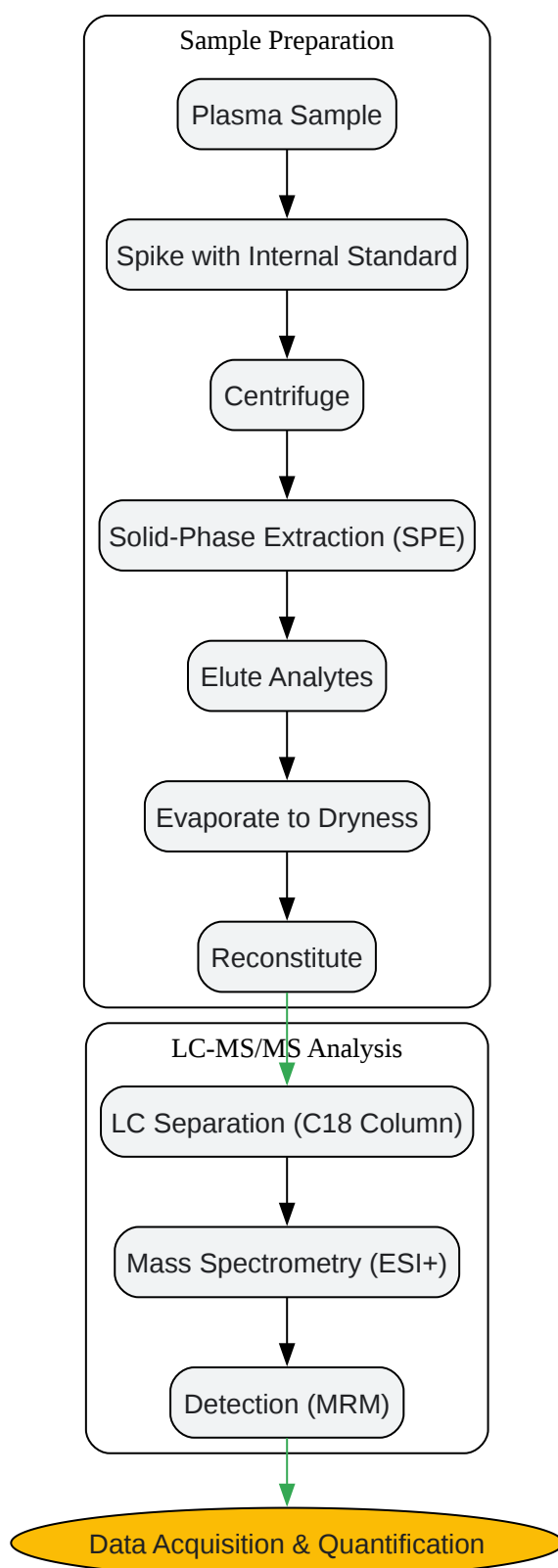
Salvinorin B is the primary metabolite of Salvinorin A, the potent and selective kappa-opioid receptor (KOR) agonist found in the plant *Salvia divinorum*. The rapid hydrolysis of the C-2 acetate group of Salvinorin A to the hydroxyl group of **Salvinorin B** is a key metabolic pathway that significantly influences the pharmacokinetic profile and duration of action of Salvinorin A.^[1] Accurate quantification of **Salvinorin B** in biological matrices is therefore crucial for pharmacokinetic studies, forensic analysis, and the development of novel therapeutics targeting the KOR system.

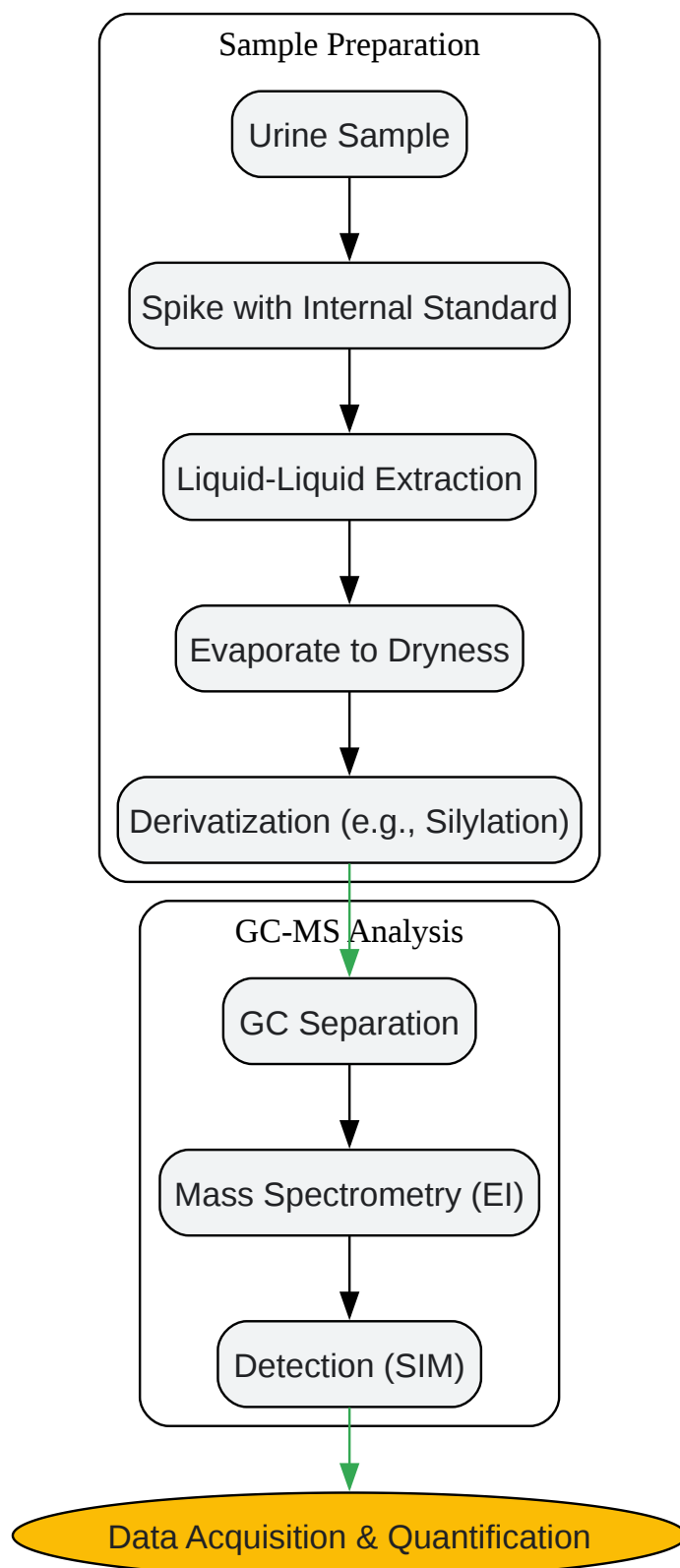
This document provides detailed application notes and protocols for the quantification of **Salvinorin B** in biological samples, primarily focusing on liquid chromatography-tandem mass spectrometry (LC-MS/MS) and gas chromatography-mass spectrometry (GC-MS).

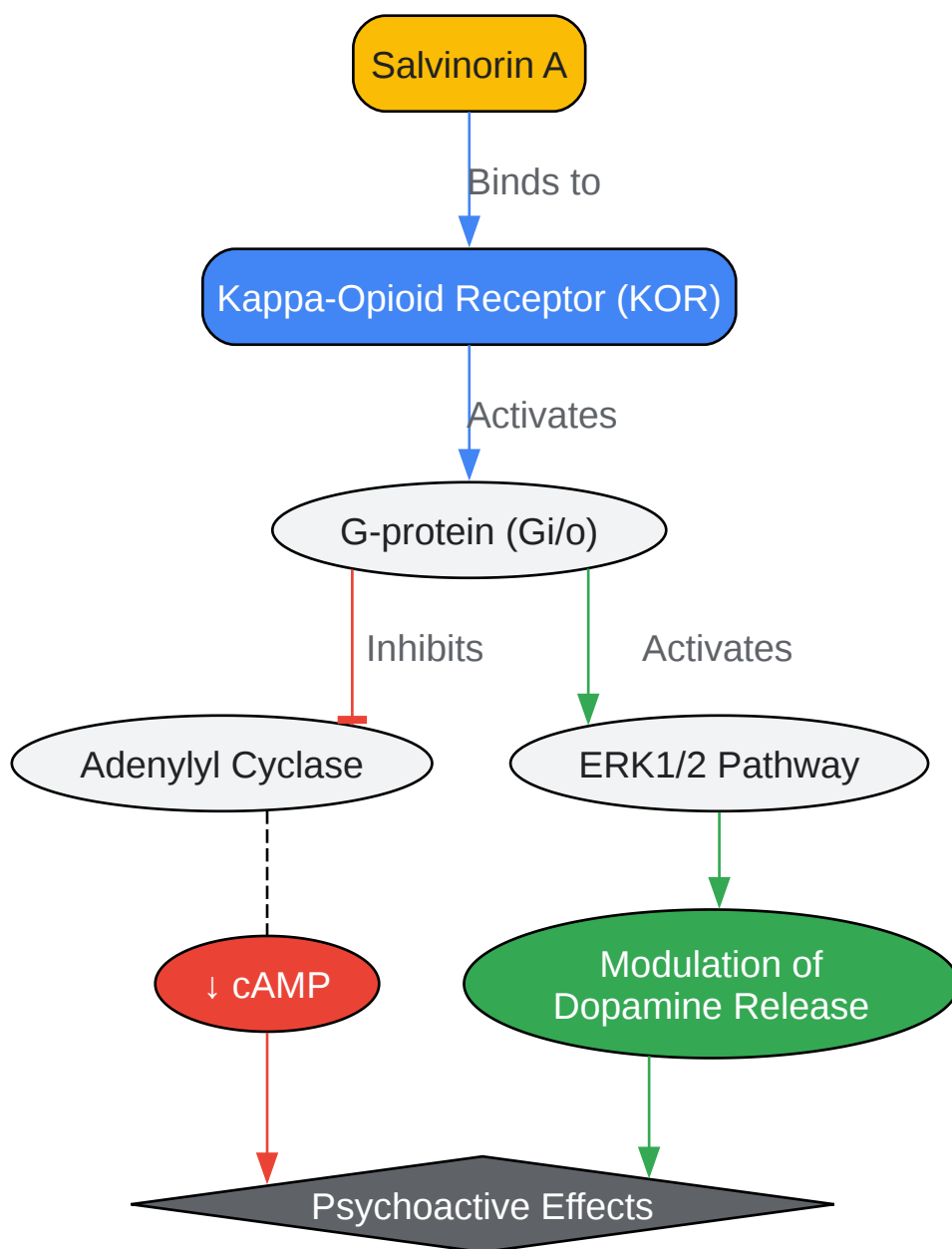
Metabolic Pathway of Salvinorin A to Salvinorin B

Salvinorin A is metabolized to **Salvinorin B** through the hydrolysis of its acetate group. This conversion is a primary route of deactivation, as **Salvinorin B** has a significantly lower affinity for the kappa-opioid receptor compared to its parent compound.









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